

Proper Disposal Procedures for Acetyl-L-carnitine (Assumed "Acetylcaranine")

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Compound of Interest

Compound Name: Acetylcaranine

Cat. No.: B084039

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Disclaimer: The chemical "**Acetylcaranine**" is not found in standard chemical databases. Based on the query, it is highly likely that this is a typographical error for Acetyl-L-carnitine or its common salt, Acetyl-L-carnitine hydrochloride. This document provides disposal procedures for Acetyl-L-carnitine hydrochloride (CAS No. 5080-50-2). Always confirm the identity of your chemical waste and consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

This guide provides essential safety and logistical information for the proper disposal of Acetyl-L-carnitine, tailored for researchers, scientists, and drug development professionals. The following procedures are based on information from safety data sheets (SDS) and aim to ensure safe handling and regulatory compliance.

Hazard Identification and Classification

Acetyl-L-carnitine hydrochloride is classified as a hazardous substance. It is crucial to be aware of its potential hazards before handling and disposal.^{[1][2][3][4]}

Hazard Summary Table:

Hazard Classification	GHS Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation.[1][2][3][4]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation.[1][2][3][4]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.[1][2][3][4]

GHS Pictogram: GHS07 (Exclamation Mark)[1][3] Signal Word: Warning[1][3][4]

Personal Protective Equipment (PPE) and Safety Precautions

Before handling Acetyl-L-carnitine for disposal, ensure that appropriate personal protective equipment is worn.

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[4]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[1][4]
- Respiratory Protection: Avoid breathing dust.[1][3][4] If dust formation is likely, use a NIOSH-approved respirator.
- Handling: Use in a well-ventilated area, preferably in a chemical fume hood.[1] Avoid contact with skin and eyes.[4] Wash hands thoroughly after handling.[2]

Step-by-Step Disposal Protocol

Disposal of Acetyl-L-carnitine must adhere to local, state, and federal regulations.[5] Do not dispose of this chemical in household garbage or down the drain.[3]

Experimental Protocol for Waste Segregation and Collection:

- Waste Identification: Clearly identify the waste as "Waste Acetyl-L-carnitine hydrochloride".

- **Container Selection:** Choose a suitable, sealable, and clearly labeled container for hazardous waste. The container must be compatible with the chemical.
- **Waste Segregation:**
 - **Solid Waste:** Collect unused or contaminated solid Acetyl-L-carnitine in the designated hazardous waste container.
 - **Contaminated Labware:** Dispose of items such as weigh boats, contaminated gloves, and wipes in the same container as the solid waste.
 - **Aqueous Solutions:** While Acetyl-L-carnitine is very soluble in water^[6], do not dispose of aqueous solutions down the drain. Collect them in a separate, sealed, and labeled hazardous waste container for liquids.
- **Labeling:** Label the hazardous waste container with the following information:
 - "Hazardous Waste"
 - "Acetyl-L-carnitine hydrochloride"
 - CAS Number: 5080-50-2
 - Associated Hazards: Irritant
 - Accumulation Start Date
- **Storage:** Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- **Disposal Request:** Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. The recommended disposal method is through an industrial combustion plant or incineration.^[1]

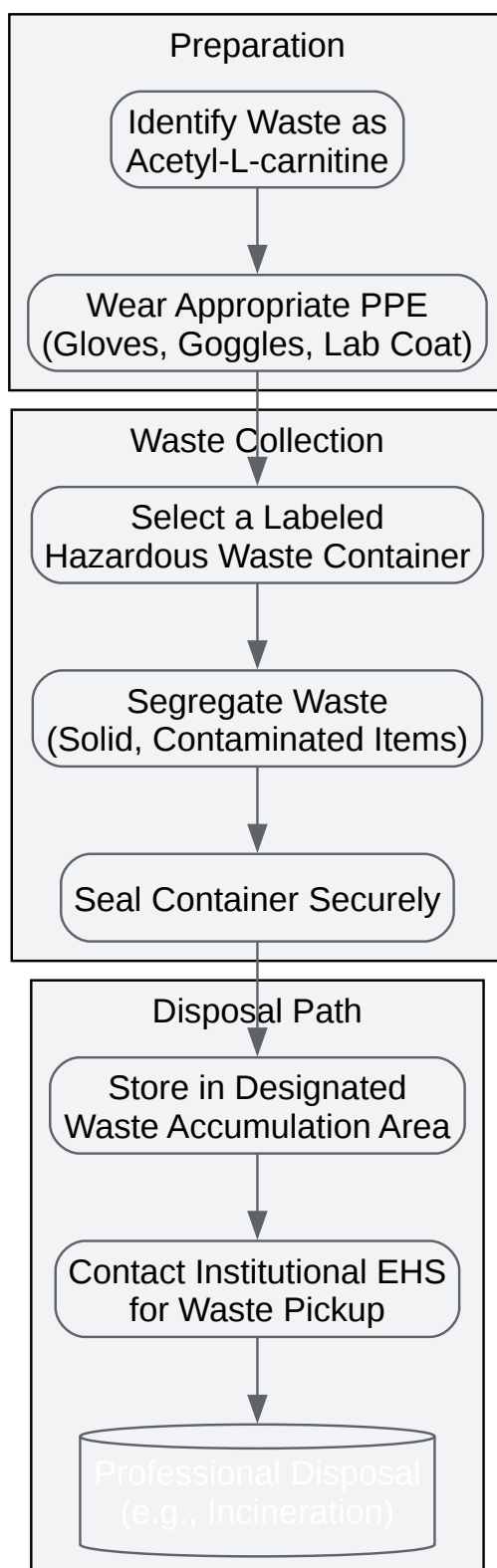
Emergency Procedures

In case of accidental release or exposure, follow these first-aid measures and report the incident to your supervisor and EHS department.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention.[\[2\]](#)[\[4\]](#)
- Skin Contact: Wash off immediately with plenty of water and soap. If skin irritation occurs, get medical advice/attention.[\[2\]](#)[\[4\]](#)
- Inhalation: Move to fresh air. If you feel unwell, call a poison center or doctor.[\[1\]](#)[\[2\]](#)
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention.[\[2\]](#)[\[4\]](#)
- Spills: For small spills, carefully sweep up the solid material, place it in the hazardous waste container, and clean the area with soap and water. Avoid generating dust.[\[1\]](#) For large spills, evacuate the area and contact your EHS department.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of Acetyl-L-carnitine.



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Caption: Workflow for the proper disposal of Acetyl-L-carnitine.

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Phone: (601) 213-4426

Email: info@benchchem.com